

# Technical Dossier: C.I. 60766 (Solvent Violet 58)

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## Compound of Interest

Compound Name: Disperse Blue 77

Cat. No.: B1588612

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Preamble: This document aims to provide a comprehensive technical overview of the chemical entity designated as C.I. 60766, also known by its common name Solvent Violet 58. However, a thorough investigation of publicly available chemical databases and scientific literature has revealed significant discrepancies regarding its fundamental molecular properties. This guide will present the conflicting data identified and highlight the current limitations in providing a complete technical profile suitable for a research and development audience in the pharmaceutical and biomedical sectors.

## Molecular Formula and Weight: A Tale of Three Disparate Structures

Initial data retrieval for C.I. 60766 has uncovered three distinct chemical structures, each with a different molecular formula, molecular weight, and CAS number. This lack of a single, universally accepted identity for C.I. 60766 is a critical issue that precludes definitive analysis. The conflicting data is summarized in the table below for direct comparison.

Parameter	Structure 1	Structure 2	Structure 3
Synonym	Solvent Violet 58	Solvent Violet 58	Solvent Violet 8
CAS Number	52080-58-7[1][2]	3618-67-5[3]	52080-58-7[4][5][6][7][8]
Molecular Formula	C <sub>16</sub> H <sub>11</sub> ClN <sub>2</sub> O <sub>2</sub>	C <sub>23</sub> H <sub>25</sub> Cl <sub>2</sub> N <sub>5</sub> O <sub>8</sub> [3]	C <sub>24</sub> H <sub>27</sub> N <sub>3</sub> [4][8]
Molecular Weight	298.72 g/mol	570.38 g/mol [3]	357.49 g/mol [4] / 355.475 g/mol [5][7]

It is noteworthy that the CAS number 52080-58-7 is associated with two different molecular formulas in the available literature, adding to the ambiguity.

## Manufacturing Methods

The manufacturing processes described for two of the potential structures are distinct, further suggesting that C.I. 60766 may refer to different compounds in different contexts.

- For C<sub>16</sub>H<sub>11</sub>ClN<sub>2</sub>O<sub>2</sub>: The synthesis involves the diazotization of 2-Amino-4-chlorophenol, followed by coupling with Naphthalen-2-ol and subsequent transformation into a 2-1 chromium complex.
- For C<sub>23</sub>H<sub>25</sub>Cl<sub>2</sub>N<sub>5</sub>O<sub>8</sub>: This compound is produced through the diazotization of 2,6-Dichloro-4-nitroaniline and coupling with Acetamide, N-[3-[bis[2-(acetyloxy)ethyl]amino]-4-methoxyphenyl]-.[3]

## Applications

The documented applications for C.I. 60766 (Solvent Violet 58) are exclusively in the industrial sector. It is primarily used as a colorant in:

- Wood stains and coatings[9][10]
- Printing inks[9][10]
- Aluminum foil coloring[9][10]

- [Paints and lacquers](#)<sup>[9][10]</sup>
- [Leather finishes](#)<sup>[9][10]</sup>
- [Plastics](#)<sup>[9]</sup>

## Data for Drug Development Professionals: A Critical Gap

A comprehensive search for data relevant to researchers, scientists, and drug development professionals yielded no significant findings. There is a notable absence of published research on:

- **Experimental Protocols:** No detailed methodologies for key experiments in a biological or pharmaceutical context were found.
- **Signaling Pathways:** There is no information to suggest that C.I. 60766 or its variants are involved in any known biological signaling pathways.
- **Pharmacological or Toxicological Data:** Beyond basic safety data sheets for industrial handling, in-depth toxicological or pharmacological studies are not available in the public domain.

Due to the lack of information on any biological activity or experimental use in a research context, the creation of diagrams for signaling pathways or experimental workflows would be purely speculative and scientifically unfounded.

## Conclusion

The entity C.I. 60766, or Solvent Violet 58, presents a significant challenge for technical and scientific assessment due to the conflicting information regarding its basic molecular identity. The available data strongly indicates that its use is confined to industrial applications as a dye. For the audience of researchers, scientists, and drug development professionals, there is a profound lack of relevant information, including experimental protocols, biological activity, and implication in signaling pathways.

Therefore, it is concluded that C.I. 60766, in any of its currently described forms, is not a compound with documented utility or significant research interest in the field of drug development or life sciences at this time. Further investigation would require clarification of the exact chemical structure and CAS number of interest, followed by primary research to establish any potential biological activity.

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